

Chemoselectivity issues in the reduction step of quinolone synthesis

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Compound of Interest

Compound Name: *Leptomerine*

Cat. No.: *B10819560*

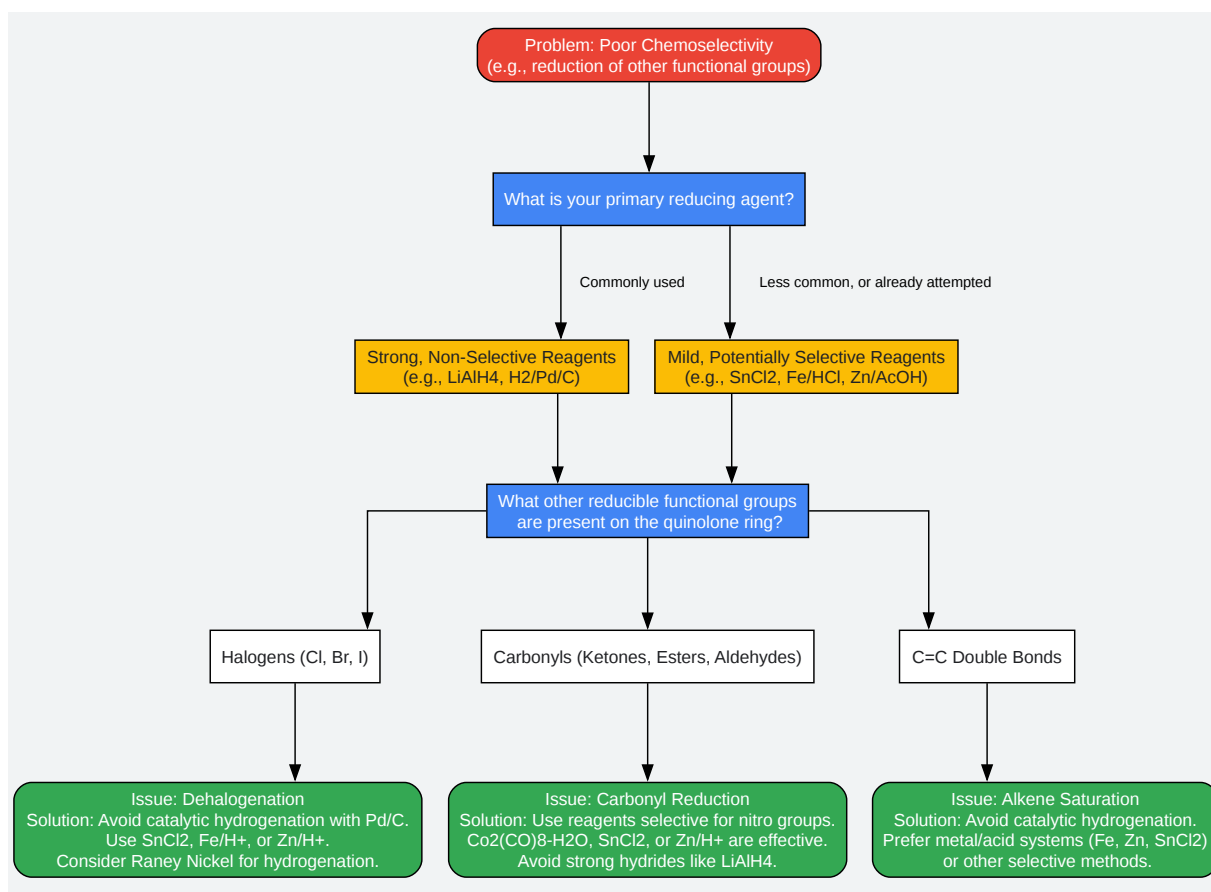
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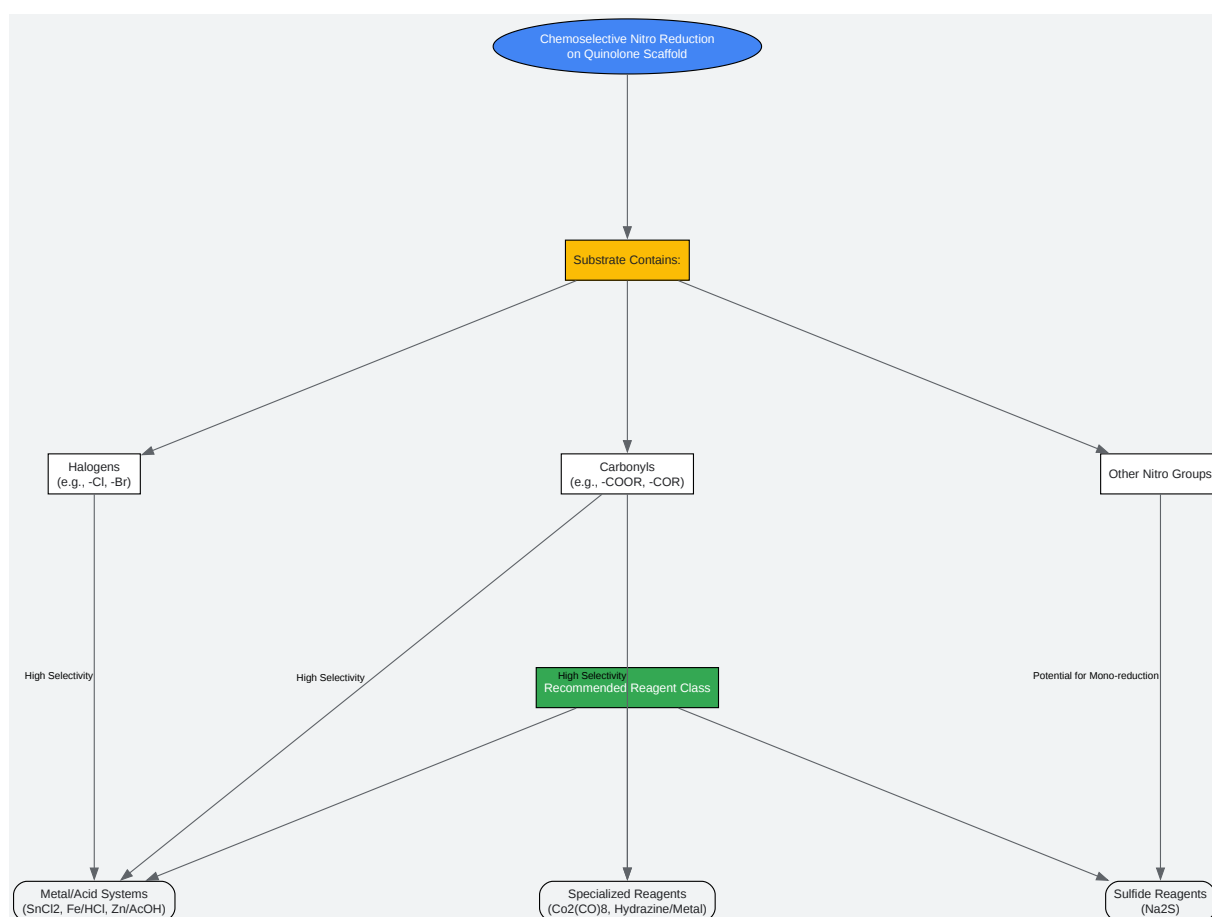
Technical Support Center: Quinolone Synthesis

Welcome to the technical support center for quinolone synthesis. This resource is designed to assist researchers, scientists, and drug development professionals in troubleshooting common chemoselectivity issues encountered during the reduction step of quinolone synthesis.

Troubleshooting Guide: Chemoselectivity in Quinolone Reduction

This guide provides a systematic approach to diagnosing and resolving issues of poor chemoselectivity during the reduction of functional groups, particularly nitro groups, on the quinolone scaffold.





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